

2-Methoxy-4-nitrophenol safety and handling precautions

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Compound of Interest

Compound Name: 2-Methoxy-4-nitrophenol

Cat. No.: B027342

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An In-depth Technical Guide to the Safe Handling of **2-Methoxy-4-nitrophenol**

Introduction

2-Methoxy-4-nitrophenol, also known as 4-nitroguaiacol, is a chemical compound utilized in various research and development applications, including as an intermediate in the synthesis of more complex molecules.^[1] Its aromatic, nitro, and hydroxyl functional groups confer specific reactivity, which also necessitates a thorough understanding of its potential hazards. This guide provides a comprehensive overview of the safety protocols, handling procedures, and emergency responses required when working with this compound, tailored for professionals in research and drug development.

Chemical and Physical Properties




A clear understanding of the physical and chemical properties of **2-Methoxy-4-nitrophenol** is foundational to its safe handling and storage. These properties dictate its behavior under various laboratory conditions and inform risk assessments.

Property	Value
Chemical Name	2-Methoxy-4-nitrophenol
Synonyms	4-Nitroguaiacol, Phenol, 2-methoxy-4-nitro-[1]
CAS Number	3251-56-7[1][2]
Molecular Formula	C ₇ H ₇ NO ₄ [1][2]
Molecular Weight	169.13 g/mol [1]
Appearance	Yellow powder / solid[2][3]
Melting Point	99-104 °C[2]
Boiling Point	335.2 °C at 760 mmHg[2][3]
Flash Point	156.5 °C[2][3]
Density	1.4 ± 0.1 g/cm ³ [3]
Solubility	Insoluble in water.[2][3] Soluble in Chloroform (Slightly), Ethyl Acetate (Slightly).[2]
Storage Conditions	Refrigerator[2][3]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Methoxy-4-nitrophenol** is classified as an irritant.[1] The specific hazard classifications are detailed below.

GHS Hazard Classification

Hazard Class	Category	Pictogram	Signal Word
Skin Corrosion / Irritation	2	 alt text	Warning ^[1]
Serious Eye Damage / Eye Irritation	2	 alt text	Warning ^[1]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	 alt text	Warning ^[1]

Hazard and Precautionary Statements

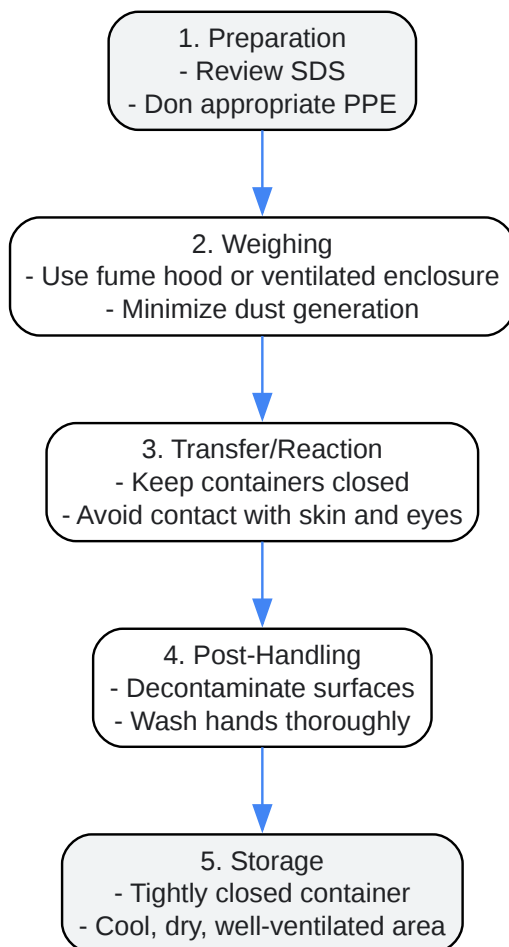
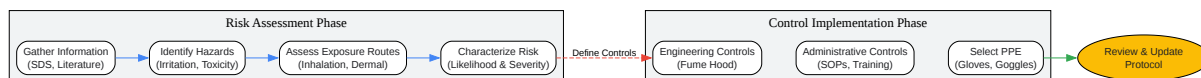
The following H- and P-statements summarize the risks and the necessary precautions.

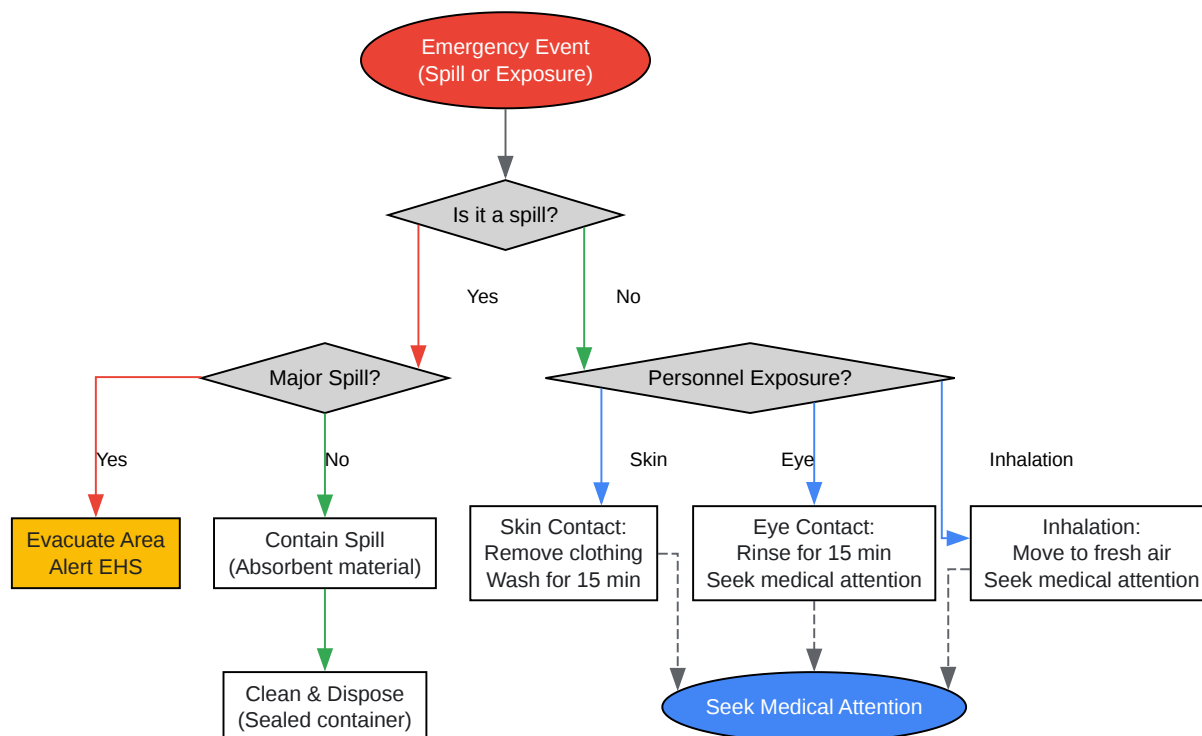
Type	Code	Statement
Hazard	H315	Causes skin irritation.[1][3]
H319	Causes serious eye irritation. [1][3]	
H335	May cause respiratory irritation.[1][3]	
Precautionary (Prevention)	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4][5]
P264	Wash skin thoroughly after handling.[3][4]	
P271	Use only outdoors or in a well-ventilated area.[3][4]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3][4]	
Precautionary (Response)	P302+P352	IF ON SKIN: Wash with plenty of water/soap.[3][4]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3][4]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]	
P319	Get medical help if you feel unwell.[3]	
P332+P317	If skin irritation occurs: Get medical help.[3]	

P362+P364	Take off contaminated clothing and wash it before reuse.[3][4]	
Precautionary (Storage)	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[3][4]
P405	Store locked up.[3][4]	
Precautionary (Disposal)	P501	Dispose of contents/container to an approved waste disposal plant.[3][4]

Experimental Protocols & Methodologies

While specific, detailed toxicological experimental protocols for **2-Methoxy-4-nitrophenol** are not publicly available in the cited safety documents, a standard chemical risk assessment follows a clear logical workflow. This process is essential for ensuring that all potential hazards are identified and mitigated before any experimental work begins.





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